

In-Depth Technical Guide to CAS Number 5610-64-0: Acid Black 52

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Compound of Interest

Compound Name: Acid Black 52

Cat. No.: B034585

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical with CAS number 5610-64-0, identified as **Acid Black 52**. It is an anionic monoazo dye complexed with chromium.[1] This document consolidates available data on its chemical and physical properties, synthesis, industrial applications, and safety and handling protocols. While extensively used as a colorant in various industries, this guide also explores its limited but emerging applications in research, particularly in proteomics, alongside a review of its toxicological profile and environmental fate. The information is intended to serve as a foundational resource for professionals in research and development.

Chemical Identification and Properties

Acid Black 52 is a metallized dye, which exists as a dark brown to black powder.[1][2][3][4][5][6][7][8] It is soluble in water and ethanol.[1][3][4][5][6]

Chemical Structure and Identifiers

- Chemical Name: C.I. Acid Black 52[1]
- CAS Number: 5610-64-0[1]
- Molecular Formula: C₆₀H₃₆Cr₂N₉Na₃O₂₁S₃[7]

- Molecular Weight: 1488.13 g/mol [7]
- Synonyms: Palatine Fast Black WAN, CI 15711, Chromolan Black NWA[1][4][9]

Physical and Chemical Properties

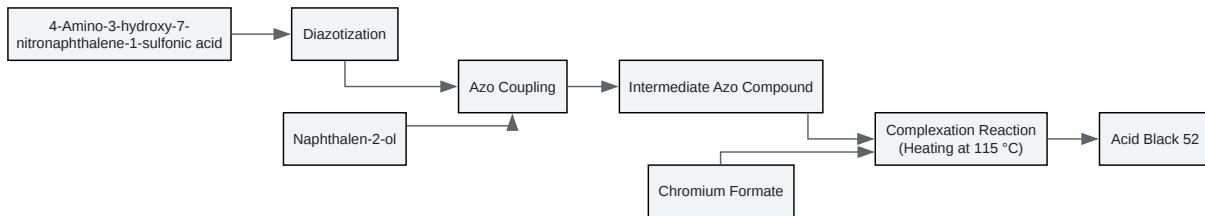
A summary of the key physical and chemical properties of **Acid Black 52** is presented in Table 1.

| Property | Value | Reference |
|---------------|---|--------------------------|
| Appearance | Dark brown to black powder | [1][2][3][4][5][6][7][8] |
| Solubility | Soluble in water and ethanol. Slightly soluble in acetone. Insoluble in other organic solvents. | [1][3][4][5][6] |
| Melting Point | Decomposes at 299 °C | [1] |
| Density | 1.58 g/cm ³ at 20 °C | [1] |

Synthesis and Manufacturing

The synthesis of **Acid Black 52** involves a multi-step process, beginning with the diazotization of 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid, followed by coupling with Naphthalen-2-ol. The resulting product is then heated with a chromium source, such as chromium formate, to form the final metal-complex dye.[1][2][3][4][5][7][9]

Synthesis Workflow



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A simplified workflow for the synthesis of **Acid Black 52**.

Experimental Protocol for Synthesis

A representative laboratory-scale synthesis protocol for **Acid Black 52** is as follows:

- **Diazotization:** 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid is diazotized using standard procedures, typically involving sodium nitrite and a mineral acid at low temperatures.
- **Azo Coupling:** The resulting diazonium salt is then coupled with Naphthalen-2-ol in an aqueous solution.
- **Complexation:** The intermediate azo compound is heated in an aqueous solution with chromium formate at approximately 115°C for 2 hours.
- **Finalization:** The solution is made alkaline with sodium hydroxide, and the final product, **Acid Black 52**, is isolated by drying.[1][2][3][4][5][7][9]

Applications in Research and Industry

Industrial Applications

Acid Black 52 is primarily used as a dye in the textile, leather, and electrochemical industries. [6][8] Its applications include:

- Dyeing and printing of wool, polyamide, and silk fabrics.[3][4][5][6][7]

- Coloring of leather goods.[6][8]
- Shading in the electrochemical dyeing of aluminum.[3][4][5][6][7]

Research Applications: Proteomics

While not as extensively documented as other protein stains like Coomassie Brilliant Blue or silver staining, **Acid Black 52** has been noted for its utility in proteomics research.[9][10][11] It is used for the visualization of proteins separated by gel electrophoresis. The mechanism of staining is believed to involve electrostatic interactions between the anionic dye and the basic amino acid residues of the proteins.

Note: A specific, standardized protocol for using **Acid Black 52** as a protein stain in a research setting is not readily available in the reviewed literature. Researchers interested in this application may need to adapt general protein staining protocols.

Biological Activity and Toxicology

Currently, there is a significant lack of data regarding the specific mechanism of action of **Acid Black 52** in biological systems and its potential to modulate signaling pathways. The available toxicological information is primarily from animal studies and focuses on general toxicity rather than specific cellular or molecular interactions.

Summary of Toxicological Data

| Endpoint | Result | Species | Reference |
|-------------------------|---|---------------|---------------------|
| Carcinogenicity | Not found to be oncogenic | Rat, Hamster | [1] |
| Acute Toxicity | More toxic in rats than hamsters at higher doses. Dose-related mortality observed in males of both species. | Rat, Hamster | [1] |
| Skin and Eye Irritation | May cause skin and eye irritation. | Not specified | [1] |
| Respiratory Irritation | May cause respiratory tract irritation. | Not specified | [1] |

Cellular and Molecular Interactions

Detailed studies on the effects of **Acid Black 52** on specific cell lines, its potential to interfere with cellular signaling pathways, or its utility in drug development are not available in the current body of scientific literature. This represents a significant knowledge gap and an area for future research.

Environmental Fate and Degradation

The environmental persistence and degradation of azo dyes like **Acid Black 52** are of considerable interest due to their widespread industrial use. Studies have explored various methods for its removal from wastewater.

Biodegradation

Under facultative-aerobic conditions, a biodegradability of 94.1% has been reported for **Acid Black 52** in a biological treatment system.[\[1\]](#) However, azo dyes can be inhibitory to microbial oxidation processes in activated sludge and stream water.[\[1\]](#) The primary mechanism of bacterial degradation of azo dyes involves the reductive cleavage of the azo bond (-N=N-), which can lead to the formation of aromatic amines.[\[10\]](#)

Advanced Oxidation Processes

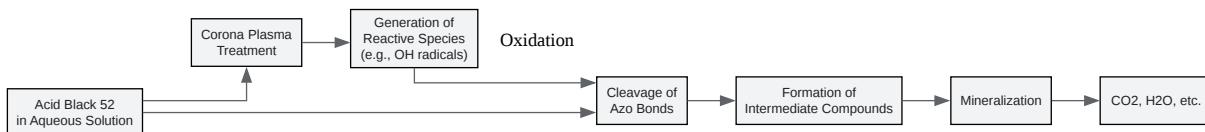
Recent research has focused on the degradation of **Acid Black 52** using advanced oxidation processes, such as atmospheric pressure corona plasma. These studies provide insights into the chemical breakdown of the dye.

Experimental Protocol: Degradation by Corona Plasma

The following is a summary of an experimental setup for the degradation of **Acid Black 52** using corona plasma:

- **Solution Preparation:** A 1.0 mM solution of **Acid Black 52** is prepared in deionized water. Ferrous sulfate (FeSO_4) at 1.0 mM may be added as a catalyst.[12][13]
- **Plasma Treatment:** A corona plasma is generated at atmospheric pressure and applied to the liquid-air interface of the dye solution. The experimental setup typically consists of two tungsten electrodes (anode and cathode).[12][13]
- **Monitoring:** The degradation process is monitored by measuring various parameters over time, including:
 - UV-Vis absorbance (characteristic peak at 570 nm) to determine the concentration of the dye.[13]
 - pH and electrical conductivity.[12][13]
 - Chemical Oxygen Demand (COD) and Total Organic Carbon (TOC) to assess mineralization.[12][13]

Degradation Workflow



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